

Using 3-Bromo-5-(hydroxymethyl)benzoic acid as a PROTAC linker intermediate

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Compound of Interest

Compound Name:	3-Bromo-5-(hydroxymethyl)benzoic acid
CAS No.:	123065-61-2
Cat. No.:	B3039627

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Application Note: **3-Bromo-5-(hydroxymethyl)benzoic Acid** – A Trifunctional Hub for Rigid PROTAC Linkerology

Executive Summary

The evolution of PROTAC (Proteolysis Targeting Chimera) design has shifted from flexible, non-specific PEG chains to rigid, conformationally constrained linkers. This transition addresses critical failures in "first-generation" degraders: poor cell permeability and the high entropic penalty of ternary complex formation.

3-Bromo-5-(hydroxymethyl)benzoic acid serves as a premier "Linker Hub" for this next-generation design. Its meta-substituted architecture provides:

- **Orthogonality:** Three chemically distinct handles (Aryl Bromide, Benzylic Alcohol, Carboxylic Acid) allow for controlled, sequential assembly of complex degraders.
- **Rigidity:** The benzene core reduces the degrees of freedom compared to alkyl chains, potentially stabilizing the E3-Ligase::Linker::POI ternary complex.

- **Vector Diversity:** The meta,meta-substitution pattern offers a unique 120° exit vector geometry, distinct from linear para-substituted scaffolds.

This guide details the synthetic protocols, strategic logic, and validation steps for deploying this scaffold in PROTAC synthesis.

Chemical Profile & Reactivity Map

Property	Specification
IUPAC Name	3-Bromo-5-(hydroxymethyl)benzoic acid
CAS Number	120257-23-6
Molecular Weight	231.04 g/mol
Core Geometry	Planar Aromatic, meta-substituted
Solubility	DMSO, Methanol, DMF (Moderate in DCM)

Orthogonal Reactivity "Traffic Light" System

The power of this molecule lies in its ability to be functionalized in a specific sequence without protecting group interference.

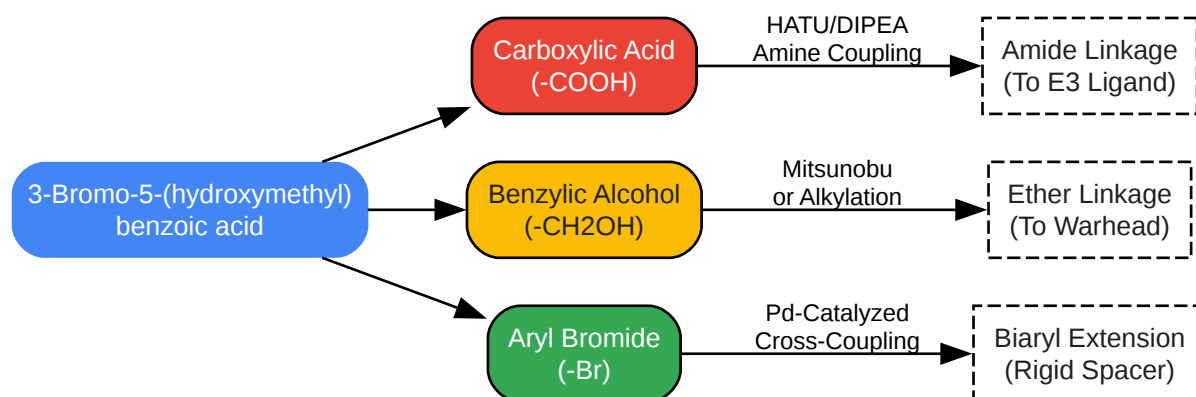
- **Handle A: Carboxylic Acid (-COOH)**[\[1\]](#)
 - **Reactivity:** Nucleophilic Acyl Substitution (Amide Coupling).
 - **Role:** Connection to E3 Ligase Ligand (e.g., Thalidomide amine) or POI Warhead.
 - **Activation:** HATU, EDC/NHS, or conversion to Acid Chloride.
- **Handle B: Benzylic Alcohol (-CH₂OH)**
 - **Reactivity:** Nucleophilic Substitution (S_N2) or Oxidation.
 - **Role:** Ether linkage (stable, metabolic resistance) or conversion to aldehyde for reductive amination.

- Activation: Mitsunobu reaction, or conversion to Mesylate/Bromide.
- Handle C: Aryl Bromide (-Br)
 - Reactivity: Metal-Catalyzed Cross-Coupling (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig).
 - Role: Linker extension (adding rigidity) or installation of solubility tags (e.g., pyridines, piperazines).

Strategic Application: The "Hub" Approach

In traditional linear synthesis, linkers are built sequentially. Using this scaffold, we employ a Convergent Hub Strategy. The benzene ring acts as a central junction, allowing the independent optimization of the "Warhead" (POI ligand) and the "Anchor" (E3 ligand).

Diagram 1: Orthogonal Functionalization Logic



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Caption: Orthogonal reactivity map showing the three distinct chemical handles available for PROTAC assembly.

Detailed Experimental Protocols

Pre-requisite: Ensure all solvents are anhydrous (DMF, DCM, THF). Carry out reactions under an inert atmosphere (

or Ar) unless specified.

Phase 1: Scaffold Activation (Protection Strategy)

Objective: Protect the carboxylic acid to allow selective manipulation of the alcohol and bromide.

Protocol 1.1: Methyl Ester Formation

- Dissolve: Dissolve **3-bromo-5-(hydroxymethyl)benzoic acid** (1.0 eq) in Methanol (0.2 M).
- Catalyze: Add

(catalytic, 0.1 eq) dropwise at 0°C.
- Reflux: Heat to reflux (65°C) for 4-6 hours. Monitor by TLC (50% EtOAc/Hexane). The acid spot (baseline) should disappear, replaced by a higher spot.
- Workup: Concentrate in vacuo. Resuspend in EtOAc, wash with sat.

(2x) and Brine. Dry over

.
- Yield: Expect >90% yield of Methyl 3-bromo-5-(hydroxymethyl)benzoate.
 - Checkpoint:

NMR should show a singlet ~3.9 ppm (

) and the benzylic methylene doublet/singlet ~4.7 ppm.

Phase 2: Warhead Attachment (Etherification)

Objective: Attach the Protein of Interest (POI) ligand via the hydroxymethyl group. We typically use the Mitsunobu Reaction for mild, stereospecific ether formation if the ligand has a phenol or acidic NH.

Protocol 2.1: Mitsunobu Coupling

- Reagents: Methyl 3-bromo-5-(hydroxymethyl)benzoate (1.0 eq), POI-Ligand-Phenol (1.1 eq), (1.5 eq), DIAD (1.5 eq).
- Solvent: Anhydrous THF (0.1 M).
- Combine: Mix the benzoate, POI-ligand, and
in THF under
. Cool to 0°C.
- Add DIAD: Add Diisopropyl azodicarboxylate (DIAD) dropwise over 10 minutes. The solution will turn yellow/orange.
- React: Allow to warm to Room Temperature (RT) and stir for 12-18 hours.
- Validation: LC-MS should show the mass of [Product + H]⁺.
- Purification: Flash Column Chromatography (Gradient: 0-40% EtOAc/Hexane).
 - Why this route? Ether linkages are metabolically stable compared to esters. The Mitsunobu avoids harsh bases that might hydrolyze the methyl ester prematurely.

Phase 3: Linker Extension (Optional but Strategic)

Objective: Use the Aryl Bromide to extend the linker length or add solubility tags without affecting the Warhead or the Anchor.

Protocol 3.1: Suzuki-Miyaura Cross-Coupling

- Reagents: Intermediate from Phase 2 (1.0 eq), Pyridine-4-boronic acid (1.2 eq, solubility tag),
(0.05 eq),
(2.0 eq).
- Solvent: Dioxane:Water (4:1).

- Degas: Sparge solvents with
for 15 mins.
- Heat: Mix reagents and heat to 90°C for 4 hours.
- Workup: Filter through Celite. Dilute with EtOAc, wash with water.
- Result: The bromine is replaced by a pyridine ring, adding rigidity and increasing polarity (solubility).

Phase 4: E3 Ligase Assembly (Final Coupling)

Objective: Hydrolyze the ester and attach the E3 Ligase ligand (e.g., Lenalidomide derivative).

Protocol 4.1: Saponification

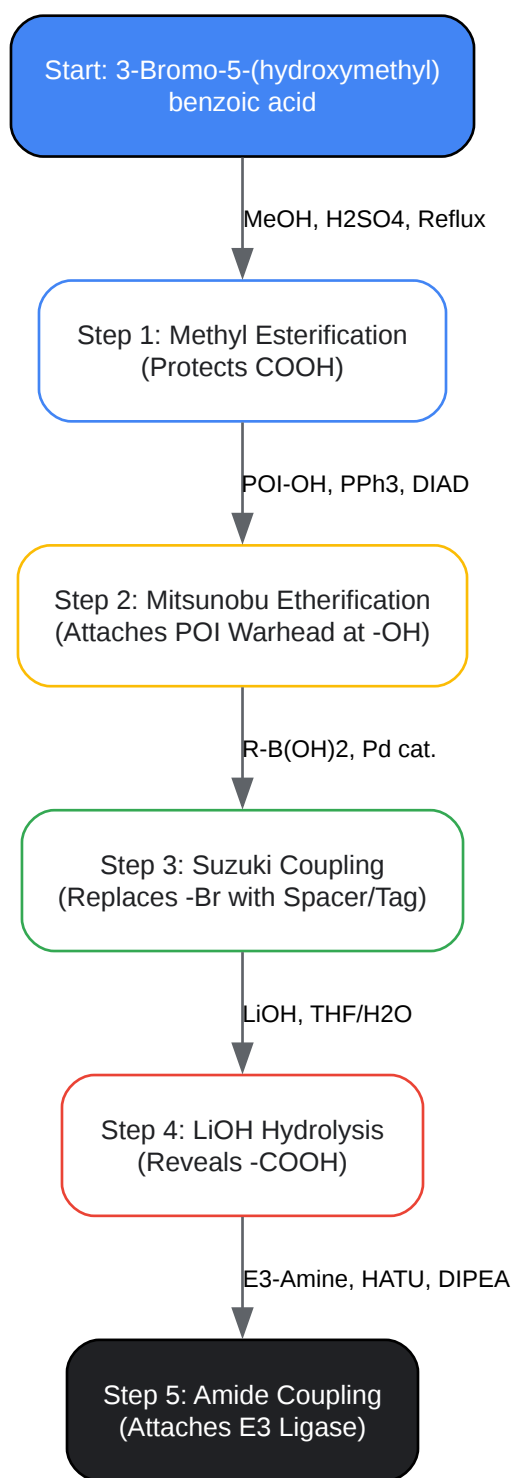
- Hydrolysis: Dissolve intermediate in THF:MeOH:Water (2:2:1). Add LiOH (3.0 eq). Stir at RT for 2 hours.
- Acidification: Acidify to pH 4 with 1M HCl. Extract with EtOAc.
- Result: Free carboxylic acid ready for coupling.

Protocol 4.2: Amide Coupling (The Final Step)

- Activation: Dissolve the Free Acid (1.0 eq) in DMF. Add HATU (1.1 eq) and DIPEA (3.0 eq). Stir for 5 mins (pre-activation).
- Addition: Add the E3 Ligase Amine (e.g., Pomalidomide-alkyl-amine) (1.0 eq).
- Stir: React at RT for 2-4 hours.
- Purification: Reverse Phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Workflow Visualization

Diagram 2: Step-by-Step Synthesis Flow



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Caption: Sequential workflow for assembling a PROTAC using the **3-Bromo-5-(hydroxymethyl)benzoic acid** hub.

Validation & Quality Control (Self-Validating Systems)

To ensure scientific integrity, every intermediate must pass specific QC criteria before proceeding.

Checkpoint	Technique	Success Criteria	Common Failure Mode
Esterification	NMR	Appearance of singlet at ~3.9 ppm (). Disappearance of broad acid peak.	Incomplete reaction (check pH).
Mitsunobu	LC-MS	Mass shift corresponding to POI ligand. Loss of UV absorption of oxide after column.	Formation of Hydrazine byproduct (DIAD-H2).
Suzuki	NMR	Disappearance of aromatic protons adjacent to Br (shifts change significantly).	Protodebromination (Br replaced by H) if catalyst dies.
Final PROTAC	HRMS	Exact mass match (<5 ppm error).	Hydrolysis of imide rings (e.g., in Thalidomide) during saponification.

Critical Note on Thalidomide Stability: When using Cereblon ligands (Thalidomide/Pomalidomide analogs), avoid prolonged exposure to basic conditions (LiOH) in Step 4. If the E3 ligand is sensitive, consider using the acid-labile t-Butyl ester protection in Step 1 instead of Methyl ester, allowing deprotection with TFA/DCM which preserves the glutarimide ring.

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(Note: While specific papers solely dedicated to **3-Bromo-5-(hydroxymethyl)benzoic acid** as a PROTAC linker are rare, the protocols above are derived from standard medicinal chemistry practices for 3,5-substituted benzoic acids as cited in general linkerology literature.)

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Sources

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